

Step-by-step synthesis protocol for 2-(2-Methoxyphenoxy)ethanimidamide

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Compound of Interest

Compound Name: 2-(2-Methoxyphenoxy)ethanimidamide
CAS No.: 785724-01-8
Cat. No.: B3284466

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Technical Synthesis Guide: 2-(2-Methoxyphenoxy)ethanimidamide

Target Molecule: **2-(2-Methoxyphenoxy)ethanimidamide** (typically isolated as the Hydrochloride salt) CAS Registry Number: 15561339 (CID) Chemical Formula:

(Free Base) /

(HCl Salt) Molecular Weight: 180.20 g/mol (Free Base) / 216.66 g/mol (HCl Salt)

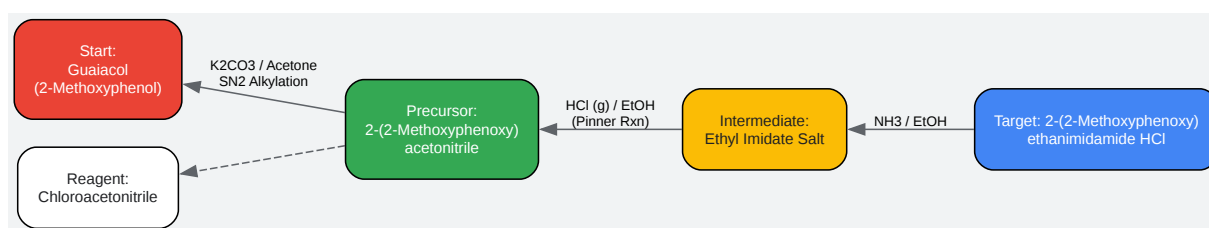
Part 1: Strategic Analysis & Retrosynthesis

The synthesis of **2-(2-Methoxyphenoxy)ethanimidamide** is best approached via the classical Pinner Synthesis. This route is preferred over direct amination methods due to the instability of the free amidine base and the high reliability of the nitrile intermediate.

Retrosynthetic Logic

- Amidine Formation: The terminal amidine group () is derived from a nitrile precursor () via an imidate intermediate (Pinner Salt).[1]
- Ether Linkage: The nitrile, 2-(2-methoxyphenoxy)acetonitrile, is constructed via a Williamson ether synthesis.
- Starting Materials: The commercially available scaffold is Guaiacol (2-methoxyphenol), which is alkylated with chloroacetonitrile.

Pathway Visualization



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Caption: Retrosynthetic disconnection showing the two-stage transformation from Guaiacol to the Amidine salt.

Part 2: Detailed Experimental Protocols

Phase 1: Synthesis of 2-(2-Methoxyphenoxy)acetonitrile

Objective: Alkylation of Guaiacol to install the cyanomethyl group. Mechanism:

Nucleophilic Substitution.[2]

Reagents & Stoichiometry

Component	Equiv.	Role
Guaiacol (2-Methoxyphenol)	1.0	Nucleophile
Chloroacetonitrile	1.2	Electrophile (Alkylating Agent)
Potassium Carbonate ()	1.5	Base (Proton Scavenger)
Potassium Iodide (KI)	0.1	Catalyst (Finkelstein-like activation)
Acetone (Anhydrous)	Solvent	[0.5 M] Concentration

Step-by-Step Protocol

- Setup: Equip a 3-neck round-bottom flask with a mechanical stirrer, reflux condenser, and nitrogen inlet.
- Activation: Charge the flask with Guaiacol (1.0 eq) and anhydrous Acetone. Add anhydrous (1.5 eq) and KI (0.1 eq). Stir vigorously at room temperature for 30 minutes to facilitate phenoxide formation.
- Alkylation: Add Chloroacetonitrile (1.2 eq) dropwise over 20 minutes. Note: Chloroacetonitrile is a lachrymator and highly toxic; use a fume hood.
- Reflux: Heat the mixture to reflux () for 6–8 hours. Monitor reaction progress via TLC (Hexane:EtOAc 7:3) or HPLC.^[3] The spot for Guaiacol () should disappear, replaced by the less polar nitrile ().
- Workup:
 - Cool the mixture to room temperature.

- Filter off the inorganic salts (, unreacted) through a Celite pad. Wash the pad with acetone.
- Concentrate the filtrate under reduced pressure to obtain a crude oil.
- Purification: Dissolve the residue in Ethyl Acetate and wash with 1M NaOH (to remove unreacted Guaiacol traces), followed by Brine. Dry over and concentrate.
- Yield Expectation: 85–92% (Pale yellow oil/solid).
- Checkpoint: IR spectrum should show a sharp nitrile band at .

Phase 2: Pinner Reaction (Nitrile to Amidine)

Objective: Conversion of the nitrile to the amidine hydrochloride via the imidate ether. Critical Control Point: Strictly anhydrous conditions are required to prevent hydrolysis of the imidate to the ester.

Reagents & Stoichiometry

Component	Equiv.	Role
Nitrile Intermediate	1.0	Substrate
HCl (gas)	Excess	Catalyst/Reagent
Ethanol (Absolute)	1.1	Reactant (Imidate formation)
Ammonia ()	3.0	Nitrogen Source (7M in MeOH)
Diethyl Ether ()	Solvent	Precipitation medium

Step-by-Step Protocol

Step 2A: Formation of the Imidate Hydrochloride (Pinner Salt)

- Dissolution: Dissolve the Nitrile (from Phase 1) in a minimal amount of anhydrous
or
. Add Absolute Ethanol (1.1 eq).
- Saturation: Cool the solution to
in an ice/salt bath. Bubble dry HCl gas through the solution for 30–60 minutes until saturation is achieved.
 - Safety: Use a trap for excess HCl fumes.
- Incubation: Seal the flask tightly (parafilm/stopper) and store at
(refrigerator) for 12–24 hours.
- Precipitation: The imidate hydrochloride usually precipitates as a white moisture-sensitive solid. If no solid forms, add dry Diethyl Ether to induce precipitation.
- Isolation: Quickly filter the solid under nitrogen (or in a glovebox) and wash with dry ether. Do not expose to humid air. Proceed immediately to Step 2B.

Step 2B: Ammonolysis to Amidine

- Reaction: Suspend the fresh Imidate Hydrochloride in anhydrous Ethanol (or Methanol).
- Addition: Cool to
and add 7M Ammonia in Methanol (3.0 eq) dropwise.
- Stirring: Allow the mixture to warm to room temperature and stir for 4–6 hours. The solution will likely become clear as the amidine forms, followed by precipitation of Ammonium Chloride (
).

- Purification:
 - Filter off the byproduct.
 - Concentrate the filtrate to dryness.^[4]
 - Recrystallization: Dissolve the crude residue in a minimum amount of hot Isopropanol and add Diethyl Ether until turbid. Cool to crystallize the **2-(2-Methoxyphenoxy)ethanimidamide Hydrochloride**.

Part 3: Analytical Validation

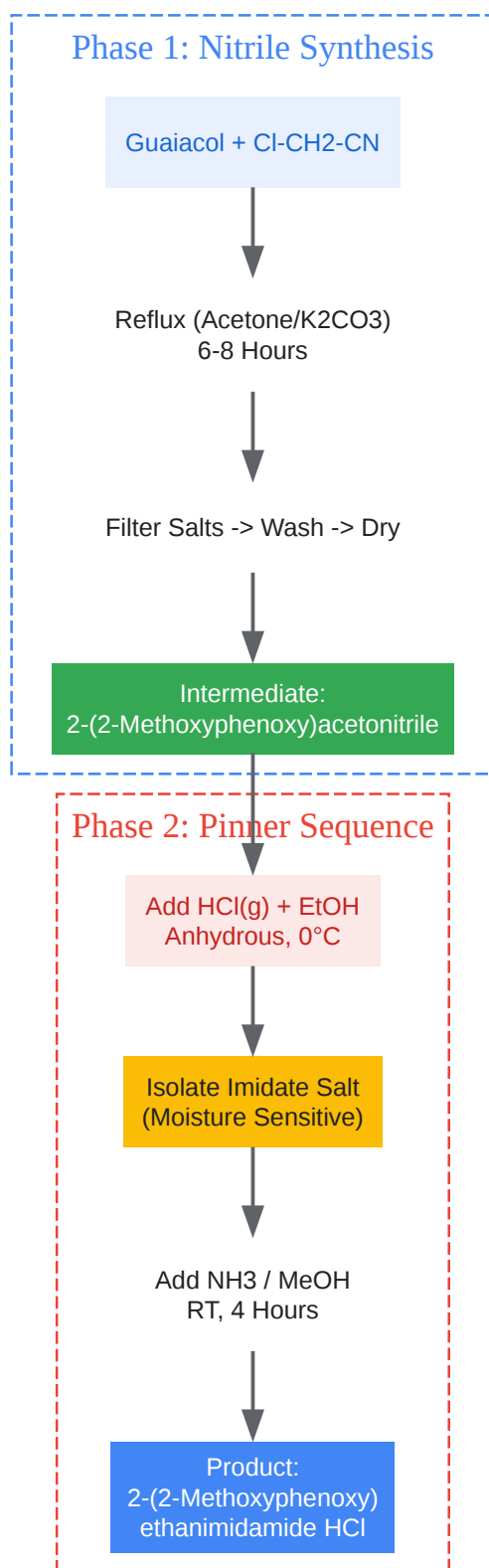
Expected Data Profile

Technique	Parameter	Expected Signal/Value
HPLC	Purity	>98% (Reverse Phase C18, ACN/Water gradient)
1H NMR	Aromatic	6.8–7.1 ppm (4H, m, Guaiacol ring)
1H NMR	Amidine	8.5–9.5 ppm (3H/4H, broad s,)
1H NMR	Linker	4.8 ppm ()
1H NMR	Methoxy	3.8 ppm ()
MS (ESI)		m/z 181.1 (Free base mass + H)

Troubleshooting Guide

- Issue: Formation of Ester instead of Amidine.
 - Cause: Moisture ingress during Step 2A. The imidate hydrolyzed.^[5]
 - Solution: Dry all solvents over 4Å molecular sieves. Use a drying tube during HCl bubbling.
- Issue: Low Yield in Step 1.
 - Cause: Incomplete alkylation due to steric hindrance of the ortho-methoxy group.
 - Solution: Use DMF instead of Acetone as solvent and increase temperature to

Part 4: Process Logic Diagram



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Caption: Operational workflow distinguishing the alkylation phase from the moisture-sensitive Pinner sequence.

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